

Introduction: Unveiling Potassium Indole-3-Butyrate

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Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)hydrazine

CAS No.: 35158-78-2

Cat. No.: B1275113

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Potassium Indole-3-butyrate (IBA-K), the potassium salt of Indole-3-butyric acid (IBA), is a significant compound within the auxin family of plant hormones.^{[1][2]} While its primary and most well-documented application lies in horticulture and agriculture as a potent rooting agent, its biological activity and structural similarity to the principal native auxin, Indole-3-acetic acid (IAA), make it a subject of interest for broader scientific research.^{[2][3]} This guide provides a comprehensive overview of the chemical properties, biological activity, applications in research, and critical safety data for CAS 60096-23-3.

Unlike its parent acid, IBA-K boasts enhanced solubility in water, a characteristic that significantly improves its utility and bioavailability in experimental settings.^{[1][4][5]} This key difference, coupled with its greater stability compared to IBA, underpins its preference in various research and commercial formulations.^{[1][5]}

Physicochemical Properties and Identification

A clear understanding of the fundamental properties of IBA-K is essential for its proper handling, storage, and application in research protocols.

Property	Value	Source(s)
CAS Number	60096-23-3	[1][3][6]
Molecular Formula	C ₁₂ H ₁₂ KNO ₂ / C ₁₂ H ₁₄ KNO ₂	[1][3][5]
Molecular Weight	241.33 g/mol / 243.35 g/mol	[2][3][5]
Appearance	White to off-white, pale orange, or pink powder/crystals	[1][3][5]
Solubility	Easily soluble in water; slightly soluble in DMSO and Methanol	[1][4][5]
Melting Point	>270°C (with decomposition)	[1][5][7]
Stability	Hygroscopic; stable under light-shielding conditions	[1][4][5]
Storage	2-8°C, in a tightly closed container, protected from moisture and light	[1][8][9]

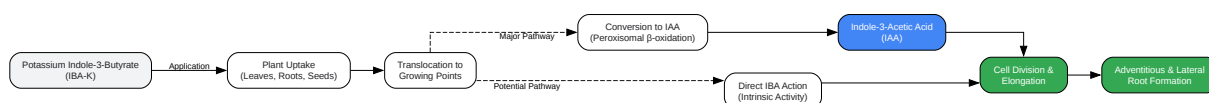
Note on Molecular Formula and Weight: Discrepancies exist across sources. C₁₂H₁₂KNO₂ (MW: 241.33) is commonly cited, while C₁₂H₁₄KNO₂ (MW: 243.35) also appears, likely accounting for the protonation state.

Mechanism of Action and Biological Role

IBA-K's primary biological function is to act as an auxin, promoting cell division and differentiation, particularly in the formation of adventitious roots.[1][4] It is absorbed by the plant through leaves, seeds, or roots and concentrates at growing points.[1][4]

The prevailing understanding is that IBA itself is a precursor to the more potent, natively occurring auxin, Indole-3-acetic acid (IAA).[2] However, some research suggests that IBA may have its own signaling pathway, at least partially distinct from that of IAA, particularly in stimulating lateral root development in certain species like rice.[10] This dual-action potential—acting as a pro-hormone for IAA while possibly possessing intrinsic activity—is a key area of ongoing research.

The introduction of potassium ions with the use of IBA-K, as opposed to IBA, may also contribute to its mechanism of action, especially in the context of mitigating abiotic stress in plants.[10]



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Caption: Putative mechanism of IBA-K in promoting root formation.

Applications in Scientific Research

Beyond its horticultural use, IBA-K serves as a valuable tool in various research domains:

- **Plant Physiology and Developmental Biology:** It is instrumental in studies investigating hormonal interactions, root development, and plant responses to environmental stressors.[3] Recent studies have explored its role in alleviating salt stress in crops like rapeseed and rice by modulating physiological and biochemical pathways, including enhancing antioxidant enzyme activity and improving photosynthetic efficiency.[10][11][12]
- **Plant Tissue Culture:** IBA-K is a standard component in culture media for inducing root formation from explants and promoting the successful propagation of plant cells.[1][3] Its high solubility makes it ideal for sterile media preparation.
- **Biotechnology and Crop Improvement:** Researchers utilize IBA-K to develop new plant varieties and improve propagation efficiency, particularly for species that are difficult to root.[3][13]
- **Materials Science:** In a novel application, IBA-K has been studied as a precursor for preparing nitrogen-rich carbons used for CO₂ adsorption, highlighting its potential beyond plant science.[1][5]

Safety Profile and Handling

A thorough assessment of safety and handling procedures is paramount for any laboratory chemical.

GHS Hazard Classification

According to multiple sources, IBA-K is classified under the Globally Harmonized System (GHS) with the following hazards:

- H315: Causes skin irritation.[1][14][15]
- H319: Causes serious eye irritation.[1][14][15]
- H335: May cause respiratory irritation.[1][14][16]

The signal word associated with these hazards is "Warning".[1][14]

Toxicological Data

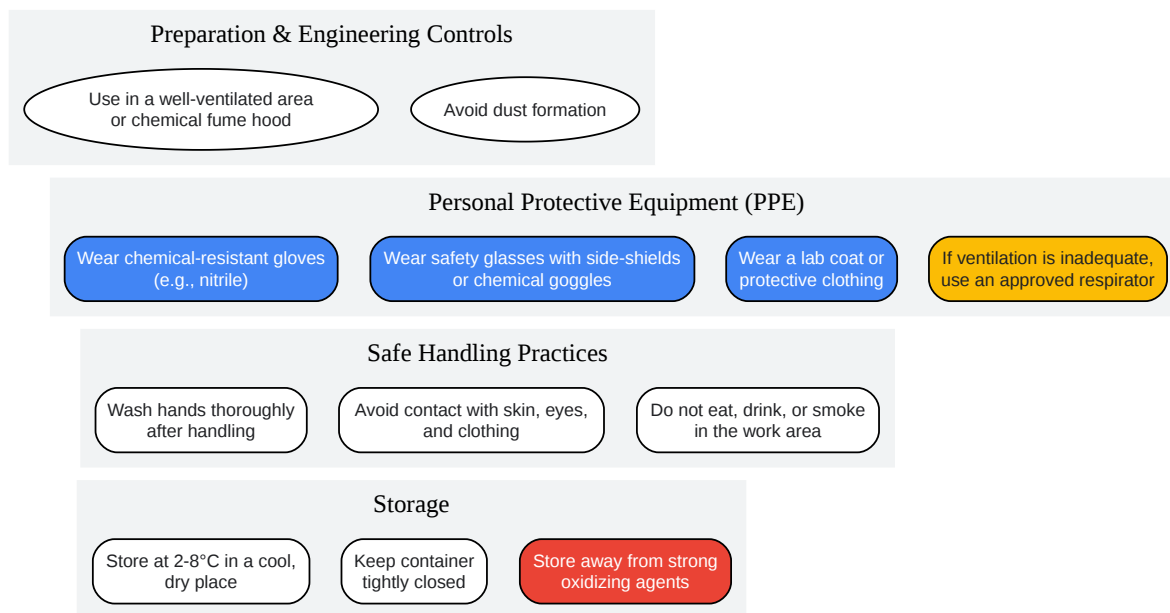
Limited toxicological data is available, with acute toxicity values reported as:

- Acute Oral LD50 (Rat): >3160 mg/kg[1][7]
- Acute Dermal LD50 (Rat): >5000 mg/kg[1][7]

While one source reports an LD50 Oral for a mouse at 100 mg/kg, the rat data is more widely cited.[17] It is important to note that one safety data sheet (SDS) states that the toxicological properties have not been thoroughly investigated.[9]

Personal Protective Equipment (PPE) and Handling Protocols

A standardized protocol for handling IBA-K should be rigorously followed to minimize exposure risk.



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Caption: Standard workflow for safe handling and storage of IBA-K.

Step-by-Step Handling Protocol:

- Risk Assessment: Before starting work, review the Safety Data Sheet (SDS) and perform a risk assessment for the planned procedure.
- Engineering Controls: Work in a well-ventilated laboratory or under a chemical fume hood to minimize inhalation risk.^{[9][14]}
- Don PPE: Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^{[14][17][18]}

- Dispensing: Carefully weigh or measure the solid material, avoiding the generation of dust.
[8][17]
- Handling: Avoid contact with skin and eyes.[8][18] If contact occurs, follow first-aid measures immediately.
- Post-Handling: After use, wash hands and any exposed skin thoroughly.[8][14]
Decontaminate the work surface.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and dark place, typically between 2-8°C.[8][9] Protect from moisture as the material is hygroscopic.[5][8]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[8][14][18]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[14][18]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[14][18]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.
[8][18]

Conclusion

Potassium Indole-3-butyrate (CAS 60096-23-3) is a versatile and effective auxin analog with significant utility in both applied agricultural sciences and fundamental biological research. Its enhanced water solubility and stability offer practical advantages over its parent compound, IBA. For researchers, a comprehensive understanding of its physicochemical properties, biological mechanisms, and, most critically, its safety and handling requirements is essential for its effective and responsible use in the laboratory. As research continues, particularly into its potential independent signaling roles and its effects on plant stress tolerance, the applications for this compound are likely to expand further.

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